

Safeguarding Your Research: A Guide to Handling 2,6-Dichloro-4-methylnicotinonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Dichloro-4-methylnicotinonitrile

Cat. No.: B1293653

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For Immediate Implementation: This document provides crucial safety and logistical protocols for the handling and disposal of **2,6-Dichloro-4-methylnicotinonitrile** (CAS No. 875-35-4). Adherence to these procedures is essential for ensuring the safety of all laboratory personnel and maintaining a secure research environment.

2,6-Dichloro-4-methylnicotinonitrile is a halogenated organic compound recognized for its use as an intermediate in the synthesis of various pharmaceutical and agricultural compounds. [1] However, it presents significant health hazards, being toxic if swallowed, harmful in contact with skin or if inhaled, and capable of causing severe skin irritation and serious eye damage.[2] Meticulous planning and execution of safety procedures are therefore paramount when working with this substance.

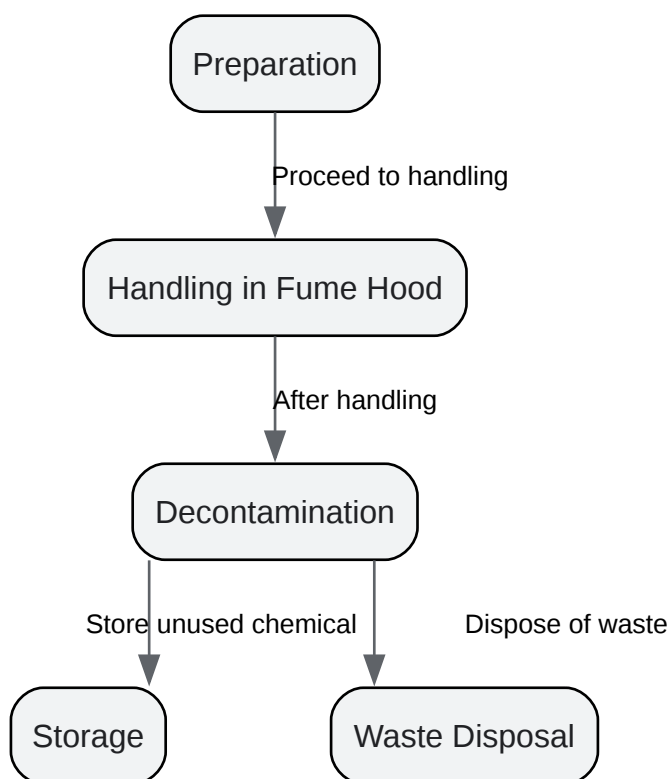
Essential Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against accidental exposure. The following table summarizes the recommended PPE for handling **2,6-Dichloro-4-methylnicotinonitrile**, categorized by the level of protection required for different laboratory operations.

PPE Component	Incidental Contact (e.g., weighing, preparing solutions)	Extended Contact (e.g., synthesis, purification)
Hand Protection	Nitrile gloves (double-gloving recommended)[3][4]	Viton™ or Polyvinyl Alcohol (PVA) gloves[3][5]
Eye/Face Protection	Safety glasses with side shields	Chemical splash goggles and a face shield
Body Protection	Laboratory coat	Chemical-resistant apron over a laboratory coat
Respiratory Protection	Not generally required if handled in a certified chemical fume hood	

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **2,6-Dichloro-4-methylnicotinonitrile** will minimize the risk of exposure. The following workflow outlines the essential steps for safe manipulation of this compound.



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